

Application of (6R)-FR054 in Pancreatic Cancer Cell Lines: Application Notes and Protocols

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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Introduction

(6R)-FR054 is a novel competitive inhibitor of N-Acetylglucosamine-phosphate Mutase (PGM3), a key enzyme in the Hexosamine Biosynthetic Pathway (HBP).[1][2][3][4][5] Aberrant glycosylation, resulting from increased HBP flux, is a hallmark of many cancers, including pancreatic cancer, and plays a crucial role in tumor progression.[1][4][6] By targeting PGM3, **(6R)-FR054** disrupts both N- and O-linked glycosylation, leading to a cascade of cellular events that culminate in cancer cell death.[1][4] These application notes provide a comprehensive overview of the use of **(6R)-FR054** in pancreatic cancer cell line research, including its mechanism of action, quantitative effects, and detailed experimental protocols.

Mechanism of Action

(6R)-FR054, an N-acetyl-glucosamine 6-phosphate analogue, inhibits PGM3, thereby reducing the cellular pool of UDP-GlcNAc, a critical substrate for protein glycosylation.[3] This disruption of glycosylation homeostasis leads to the accumulation of misfolded proteins in the endoplasmic reticulum (ER), triggering ER stress and activating the Unfolded Protein Response (UPR).[1][4][6] Sustained UPR activation in pancreatic cancer cells treated with

(6R)-FR054 initiates apoptosis.[1][3] Furthermore, **(6R)-FR054** has been shown to induce the accumulation of intracellular reactive oxygen species (ROS) and inhibit EGFR signaling pathways.[1] In combination with other agents, such as the ferroptosis inducer erastin or the standard-of-care chemotherapeutic gemcitabine, **(6R)-FR054** exhibits synergistic anti-cancer effects.[3][7]

Data Presentation

The following tables summarize the quantitative effects of **(6R)-FR054** on pancreatic cancer cell lines based on available literature.

Table 1: Effect of **(6R)-FR054** on the Proliferation of Pancreatic Cancer Cell Lines

Cell Line	Compound	Concentration (μM)	Treatment Duration (hours)	Proliferation Inhibition (%)	Reference
MiaPaCa-2	(6R)-FR054	350	72	~36	[3]
MiaPaCa-2	(6R)-FR054	500	72	~70	[3]
MiaPaCa-2	(6R)-FR054 + Erastin	350 + 10	72	92	[3]
MiaPaCa-2	(6R)-FR054 + Erastin	500 + 10	72	95	[3]
BxPC3	(6R)-FR054 + Erastin	Not Specified	72	~100	[3]

Note: IC50 values for **(6R)-FR054** in pancreatic cancer cell lines are not readily available in the public domain and should be determined empirically for the specific cell line and experimental conditions.

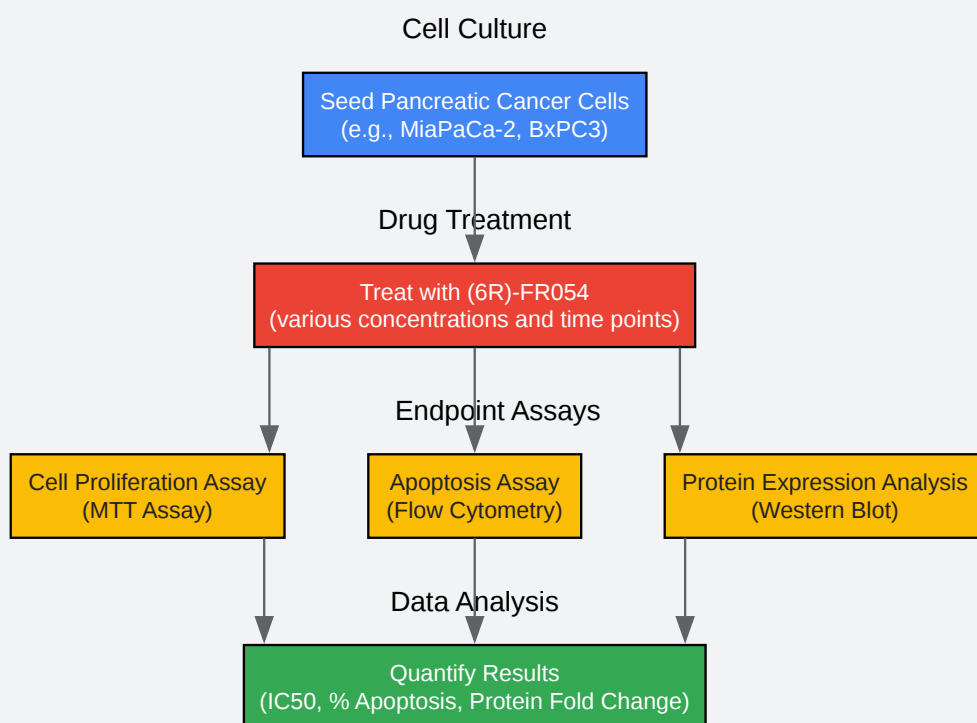
Table 2: Qualitative Effects of **(6R)-FR054** on Key Signaling Proteins in Pancreatic Cancer Cell Lines

Protein	Effect of (6R)-FR054 Treatment	Pathway
p-eIF2 α	Increased phosphorylation	UPR
ATF4	Increased expression	UPR
CHOP	Increased expression	UPR / Apoptosis
Cleaved Caspase-3	Increased	Apoptosis
p-Akt	Decreased phosphorylation	EGFR Signaling

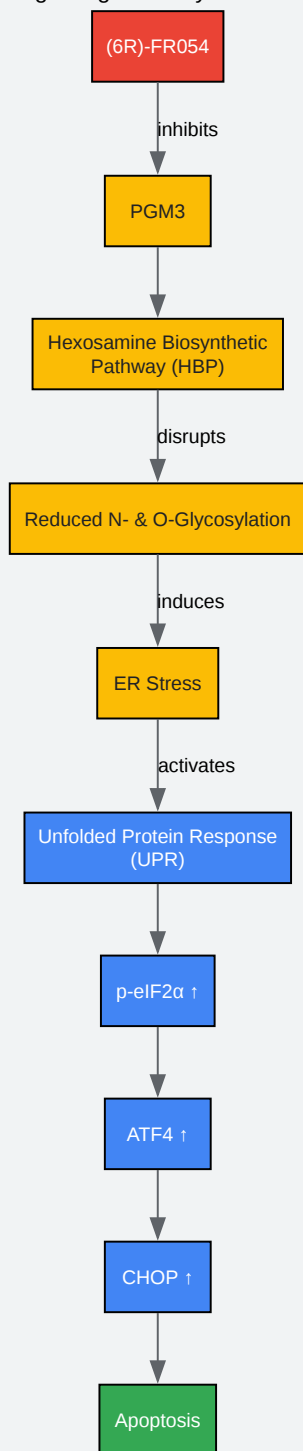
Note: Quantitative fold-changes in protein expression should be determined by densitometric analysis of Western blots.

Mandatory Visualizations

Workflow for Assessing (6R)-FR054 Efficacy



(6R)-FR054 Signaling Pathway in Pancreatic Cancer

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